"quantification of ANP (1-28) in rat plasma using HPLC"

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Compound of Interest

Compound Name:	*Atrial Natriuretic Peptide (ANP) (1-28), rat*
Cat. No.:	*B13389021*

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Topic: High-Sensitivity Quantification of Atrial Natriuretic Peptide (ANP 1-28) in Rat Plasma via LC-MS/MS

Abstract

This Application Note details a robust protocol for the quantification of Rat Atrial Natriuretic Peptide (rANP 1-28) in plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Due to the rapid proteolytic degradation and low endogenous concentration (10–100 pg/mL) of ANP, standard HPLC-UV methods lack the necessary sensitivity and specificity. This guide prioritizes a Solid-Phase Extraction (SPE) coupled with Triple Quadrupole MS workflow, ensuring limits of quantification (LOQ) suitable for pharmacokinetic and physiological studies.

Introduction & Biological Context

Atrial Natriuretic Peptide (ANP) is a 28-amino acid peptide hormone secreted by cardiac myocytes in response to atrial distension.[1] It plays a pivotal role in homeostatic control of body water, sodium, and vascular tone.

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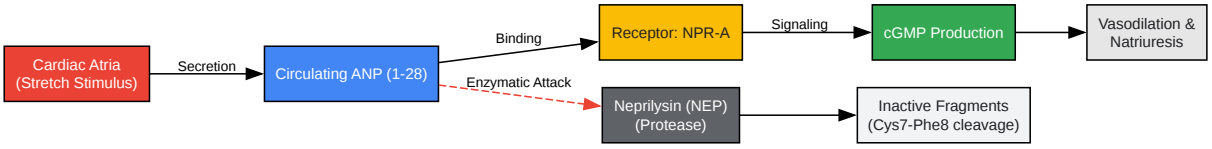
- Bioactivity: ANP binds to the Natriuretic Peptide Receptor A (NPR-A), catalyzing the conversion of GTP to cGMP.
- Sequence Specificity: Rat ANP (rANP) differs from Human ANP (hANP) at position 12, containing Isoleucine (Ile) instead of Methionine (Met).
  - rANP Sequence:S-L-R-R-S-S-C-F-G-G-R-I-D-R-I-G-A-Q-S-G-L-G-C-N-S-F-R-Y (Disulfide bridge Cys7–Cys23).
  - Molecular Weight:[1][2] ~3062.6 Da.[1]
- Analytical Challenge: ANP has a short half-life (~2-5 mins in rats) due to degradation by Neutral Endopeptidase (NEP/Neprilysin) and clearance via NPR-C receptors. Immediate protease inhibition during sampling is non-negotiable.

Biological Pathway & Degradation Diagram



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Caption: Figure 1. ANP signaling pathway and proteolytic degradation mechanism mediated by Neprilysin (NEP).

Pre-Analytical Considerations (Critical)

Failure to stabilize the sample at the point of collection is the #1 cause of assay failure.

- Anticoagulant: EDTA (K2 or K3) is preferred over Heparin, as Heparin can interfere with certain PCR or binding assays if downstream analysis changes, though for LC-MS, EDTA is standard to chelate metals that might catalyze oxidation.
- Protease Inhibition: You must add a protease inhibitor cocktail immediately.

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- Aprotinin: Add 500 KIU (Kallikrein Inhibitor Units) per mL of whole blood.
- Alternative: P100 blood collection tubes (BD) contain proprietary inhibitors specifically for preserving unstable plasma proteins.

- Temperature: Keep all samples on wet ice (4°C) immediately after draw. Centrifuge within 30 minutes at 4°C.

Experimental Protocol

Chemicals & Reagents

- Standard: Rat ANP (1-28) (purity >95%).[1]
- Internal Standard (IS): Stable isotope-labeled ANP (e.g., ^13C, ^15N-rANP) or a structural analog (e.g., Human ANP if chromatographic separation is sufficient, though isotope-labeled is best to correct for matrix effects).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Water.
- SPE Cartridges: Waters Oasis HLB (30 mg) or Phenomenex Strata-X (Polymeric Reversed-Phase).

Sample Preparation: Solid Phase Extraction (SPE)

Direct protein precipitation (PPT) is often insufficient for low-level peptides due to ion suppression. SPE concentrates the analyte and removes salts/proteins.

- Plasma Pre-treatment:
  - Thaw plasma on ice.
  - Aliquot 200 µL of rat plasma.
  - Add 20 µL of Internal Standard solution.
  - Add 200 µL of 1% Formic Acid (aq) to disrupt protein binding and acidify (pH ~3). Vortex gently.

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- SPE Conditioning:
  - 1 mL MeOH (Solvate sorbent).
  - 1 mL Water (Equilibrate).
- Loading:
  - Load pre-treated plasma sample at a slow flow rate (~1 mL/min).
- Washing:
  - Wash 1: 1 mL 5% Ammonium Hydroxide in Water (Remove acidic interferences/proteins).
  - Wash 2: 1 mL 5% Methanol in Water (Remove salts/hydrophilic matrix).
- Elution:
  - Elute with 2 x 250 µL of 60% ACN / 40% Water / 0.1% Formic Acid.
  - Note: Peptides require some water in the elution solvent to maintain solubility; pure organic solvent can sometimes precipitate them or cause adsorption to the tube.
- Reconstitution:
  - Evaporate eluate to dryness under Nitrogen at 35°C.
  - Reconstitute in 50 µL of 10% ACN / 0.1% Formic Acid.
  - Transfer to a low-bind autosampler vial.

LC-MS/MS Method Parameters

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+, Agilent 6495) coupled to UHPLC.
- Column: Peptide C18 Column (e.g., Waters ACQUITY UPLC Peptide BEH C18, 1.7 µm, 2.1 x 100 mm).

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- Why: 300Å pore size is often recommended for large proteins, but for a 3kDa peptide, standard 130Å or 100Å pore sizes provide better surface area and retention.

- Mobile Phases:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.

Gradient Profile:

Time (min)	% Mobile Phase B	Flow Rate (mL/min)	Description
0.0	**5**	**0.3**	**Initial Hold (Trapping)**
1.0	5	0.3	Desalting complete
6.0	45	0.3	Linear Gradient (Peptide elution)
6.1	95	0.3	Wash
7.5	95	0.3	Hold Wash
7.6	5	0.3	Re-equilibration

| 10.0 | 5 | 0.3 | End of Run |

Mass Spectrometry Settings (MRM)

ANP is a multiply charged peptide. The +3 and +4 charge states are most abundant.

- Ionization: ESI Positive Mode.
- Source Temp: 400°C - 500°C (Peptides require heat for desolvation).
- MRM Transitions (Theoretical for rANP 1-28, MW 3062.6):

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Precursor Ion (Q1)	Product Ion (Q3)	Charge State	Type	Collision Energy (V)
766.7	?	[M+4H]4+	Quantifier	Optimized (20-35)
1021.9	?	[M+3H]3+	Qualifier	Optimized (25-40)

Note on Product Ions: Peptide fragmentation is complex. Common fragments for ANP include y-series ions from the C-terminus. You must perform a Product Ion Scan during method development to identify the most intense fragments (often y24, y25, or internal immonium ions).

Method Validation & Data Analysis

Quantification Workflow Diagram

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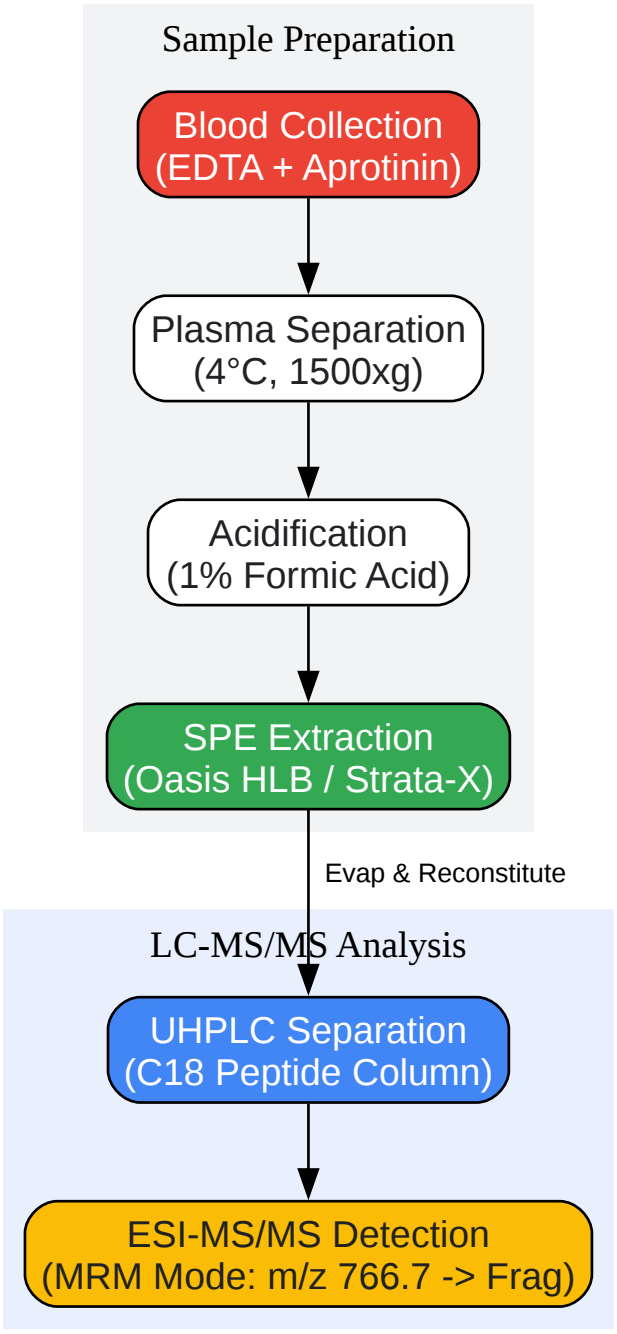

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Caption: Figure 2. Step-by-step workflow for the extraction and quantification of rANP.

Performance Criteria

- Linearity: 10 pg/mL to 10,000 pg/mL ($R^2 > 0.99$).

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- Lower Limit of Quantification (LLOQ): Target < 20 pg/mL to detect baseline levels.
- Recovery: > 70% (Assessed by spiking pre- vs. post-extraction).
- Matrix Effect: Must be characterized. If ion suppression > 20%, consider using a stable isotope-labeled internal standard.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Sensitivity	Adsorption to vials	Use Polypropylene or silanized glass vials. Add 0.1% BSA to collection tubes if permissible (though this complicates SPE).
Carryover	Peptide sticking to column	Add a "sawtooth" wash (rapid gradient 5-95% B) at the end of the run. Use a needle wash with 50:25:25 IPA:MeOH:Water.
Peak Tailing	Secondary interactions	Ensure Formic Acid is fresh. Consider adding 0.01% TFA (Trifluoroacetic acid) to mobile phase (note: TFA suppresses MS signal, so use sparingly).
Unstable Baseline	Proteolytic degradation	Re-verify Aprotinin addition. Ensure samples are never left at Room Temp.

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